

Ferric Salicylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Ferric salicylate*

CAS No.: 30492-15-0

Cat. No.: B3258485

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CAS Number: 30492-15-0 Molecular Formula: $C_{21}H_{15}FeO_9$ Molar Mass: Approximately 467.18 g/mol [1][2]

This technical guide provides an in-depth overview of **ferric salicylate**, an iron(III) complex of salicylic acid.[3] Intended for researchers, scientists, and professionals in drug development, this document details the compound's physicochemical properties, experimental protocols for its synthesis and analysis, and its roles in biochemical research.

Physicochemical Properties and Synthesis

Ferric salicylate is a trivalent iron complex where three salicylate anions coordinate with a central iron(III) ion.[4] This coordination typically results in a deeply colored solution, most often violet, a characteristic that forms the basis for its spectrophotometric quantification.[5][6] The stability and structure of the complex can be influenced by factors such as pH and the presence of other ligands.[4]

Quantitative Data Summary

The following tables summarize key quantitative data for **ferric salicylate**.

Property	Value	Source
CAS Number	30492-15-0	[1][6][7][8]
Molecular Formula	C ₂₁ H ₁₅ FeO ₉	[1][2][3][5]
Molar Mass	~467.18 g/mol	[1][2][3][5]
Synonyms	Iron(III) Salicylate	[1][3][6]
Appearance	Reddish-brown crystalline powder or intense violet solution	
λ _{max} (in solution)	~530 - 560 nm	[3]

Experimental Protocols

Detailed methodologies for the synthesis, quantification, and investigation of **ferric salicylate's** biochemical activities are presented below.

Synthesis of Ferric Salicylate

The synthesis of **ferric salicylate** is typically achieved through the reaction of a ferric salt with salicylic acid. The resulting complex can be studied in solution or isolated as a solid.

Aqueous Synthesis for Spectrophotometric Analysis:

- Reagents:
 - Ferric chloride (FeCl₃) or Ferric nitrate (Fe(NO₃)₃) solution (e.g., 0.15 M).
 - Salicylic acid solution (e.g., 2.50 x 10⁻³ M).[7]
 - Distilled water.
 - pH buffer (e.g., formate buffer for pH ~3.5).[1]
- Procedure:

- Combine the salicylic acid solution with the ferric chloride solution. A common volume ratio is 5 parts salicylic acid to 1 part ferric chloride.[7]
- Adjust the pH of the solution to approximately 3.5 to 4.5. An intense violet color indicates the formation of the **ferric salicylate** complex. Note that at a pH above 4, the color may shift to reddish-brown.
- Dilute the solution to the desired final volume with distilled water.

Crystallization via Gel Method:

This method allows for the growth of single crystals of **ferric salicylate** for structural analysis.
[9][10]

- Gel Preparation:
 - Prepare a solution of iron(II) nitrate in water.
 - Add tetramethoxysilane to the solution under stirring to form a gel.
 - Allow the gel to solidify over several days.
- Crystallization:
 - Prepare a solution of sodium salicylate in water (pH ~5.5).
 - Carefully layer the sodium salicylate solution on top of the gel.
 - Allow the setup to stand for several days. Microcrystalline material will form at the gel's surface.[9][10]

Quantitative Analysis by UV-Vis Spectrophotometry

The intense color of the **ferric salicylate** complex allows for its quantification using the Beer-Lambert law.[11]

- Instrumentation: UV-Vis Spectrophotometer.

- Principle: The absorbance of the violet **ferric salicylate** complex is directly proportional to its concentration.
- Procedure:
 - Prepare a series of standard solutions of salicylic acid of known concentrations.
 - Add an excess of a ferric salt solution (e.g., ferric nitrate) to each standard to ensure all salicylate is complexed.[3]
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}), which is typically around 530-560 nm.[3]
 - Construct a calibration curve by plotting absorbance versus concentration.
 - Prepare the unknown sample by reacting it with the ferric salt solution in the same manner as the standards.
 - Measure the absorbance of the unknown sample and determine its concentration from the calibration curve.[12]

Biochemical Assays

Ferric salicylate has been noted for its dual role as both a pro-oxidant and a potential antioxidant.[3] The following are protocols for assays relevant to these activities.

Lipid Peroxidation (TBARS Assay):

This assay measures malondialdehyde (MDA), a secondary product of lipid peroxidation.[13] An iron-salicylate complex has been shown to induce lipid peroxidation.[14]

- Sample Preparation:
 - Homogenize tissue samples in an appropriate buffer (e.g., 0.1% trichloroacetic acid (TCA)).[15]
 - Centrifuge the homogenate to collect the supernatant.[15]

- Reaction:
 - Mix the supernatant with a solution of 0.5% thiobarbituric acid (TBA) in 20% TCA.[15]
 - Incubate the mixture at 95°C for 25-60 minutes.[15][16] This reaction forms a red MDA-TBA adduct.
 - Stop the reaction by placing the samples on ice.
- Measurement:
 - Centrifuge the samples to remove any precipitate.
 - Measure the absorbance of the supernatant at 532 nm.[13][15]
 - Calculate the concentration of MDA using the Lambert-Beer law with an extinction coefficient of 155 mM⁻¹cm⁻¹. [15]

Superoxide Dismutase (SOD) Activity Assay:

The potential antioxidant activity of **ferric salicylate** can be investigated by assessing its ability to mimic superoxide dismutase.[3] Commercially available kits are often used for this purpose. [17][18]

- Principle: The assay measures the inhibition of the reduction of a chromogenic reagent (like WST-1) by superoxide anions.[19] Superoxide anions are generated by an enzymatic reaction (e.g., xanthine/xanthine oxidase).[18] SOD or an SOD-mimetic compound will dismutate the superoxide anions, thus decreasing the color development.
- General Procedure (using a commercial kit):
 - Prepare a standard curve using the provided SOD standard.
 - Add samples (e.g., cell lysates, tissue homogenates, or a solution of **ferric salicylate**) to the wells of a microplate.
 - Add the substrate and xanthine oxidase to initiate the generation of superoxide anions and the color reaction.

- Incubate for a specified time at a controlled temperature.
- Measure the absorbance at the appropriate wavelength (e.g., 450 nm).
- The SOD activity is calculated as the percentage of inhibition of the colorimetric reaction.
[\[18\]](#)

Signaling Pathways and Biological Interactions

While direct signaling pathways for the **ferric salicylate** complex are not extensively documented, the biological activities of its component, salicylic acid (SA), are well-studied, particularly in the context of plant and mammalian systems. It is plausible that **ferric salicylate** may act as a carrier for salicylate, or that the complex itself has unique interactions.

Salicylic Acid Signaling in Plant Defense

Salicylic acid is a key signaling molecule in plant immunity.

- **NPR1-Dependent Pathway:** SA binds to receptor proteins, including NPR1 (Nonexpressor of Pathogenesis-Related genes). This interaction allows NPR1 to translocate to the nucleus, where it interacts with TGA transcription factors to activate the expression of defense-related genes, such as Pathogenesis-Related (PR) genes.[\[20\]](#)
- **Interaction with other Hormones:** SA signaling can interact with other plant hormone pathways, such as those for jasmonic acid (JA) and nitric oxide (NO). These interactions can be synergistic or antagonistic depending on the concentrations of the signaling molecules and the specific context.[\[20\]](#)[\[21\]](#)

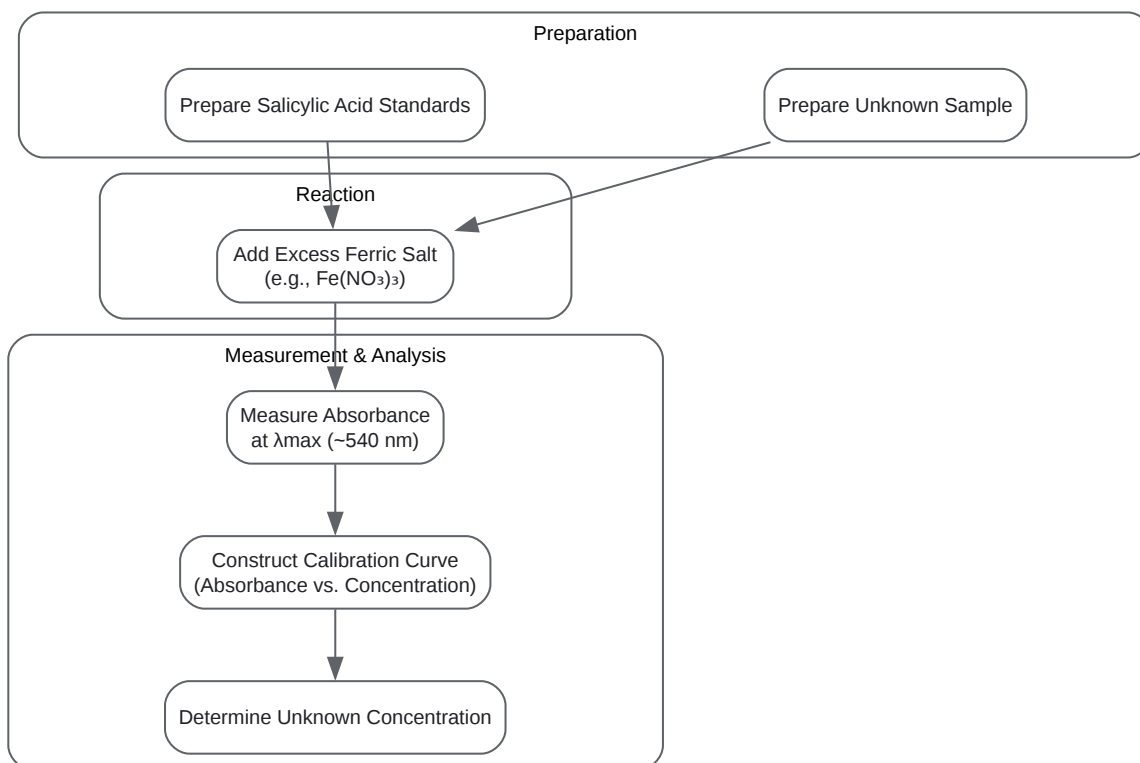
Salicylate Effects on Mammalian Signaling

In mammalian cells, salicylates are known for their anti-inflammatory effects.

- **Inhibition of Prostaglandin Synthesis:** Salicylic acid can inhibit the activity of cyclooxygenase (COX) enzymes, which are involved in the synthesis of pro-inflammatory prostaglandins.[\[22\]](#)
- **MAP Kinase Pathway:** Salicylates have been shown to inhibit the expression of inducible nitric oxide synthase (iNOS) by attenuating the phosphorylation of Extracellular signal-Regulated Kinase (ERK), a component of the MAP kinase signaling pathway.[\[23\]](#)

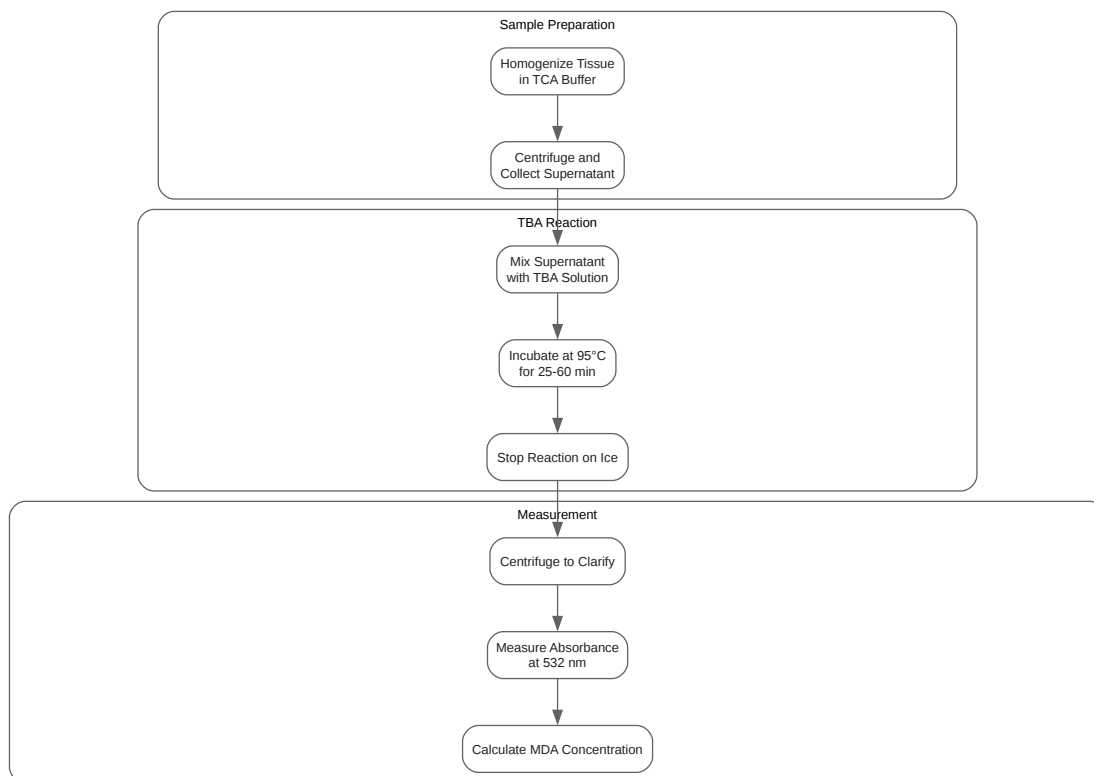
Visualizations

Experimental Workflow Diagrams



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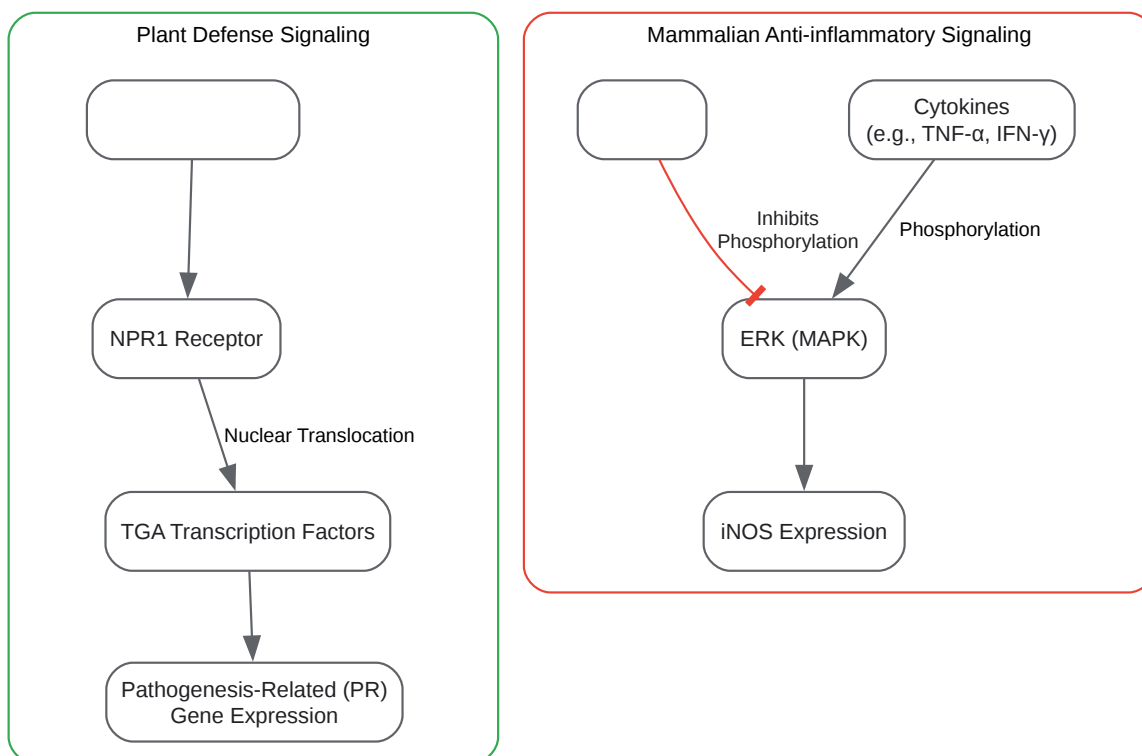
Caption: Workflow for the quantitative analysis of salicylate using UV-Vis spectrophotometry.



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Caption: Workflow for the TBARS assay to measure lipid peroxidation.

Signaling Pathway Diagram



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Caption: Simplified overview of salicylic acid signaling pathways in plants and mammals.

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